

Solifenacin-d5 Hydrochloride: A Technical Overview of its Physical Characteristics

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of Solifenacin-d5 hydrochloride (d5-SOL HCl). This deuterated analog of solifenacin, a muscarinic receptor antagonist, is a critical tool in pharmacokinetic and metabolic studies. Understanding its physical properties is paramount for its accurate handling, formulation, and analysis.

Core Physical and Chemical Data

Solifenacin-d5 hydrochloride presents as a white to off-white solid. While extensive experimental data for this specific deuterated compound is not widely published, the following tables summarize the available information, drawing from supplier data and analogous non-deuterated compounds.



Identifier	Value	Source
Chemical Name	[(3R)-1-azabicyclo[2.2.2]octan- 3-yl] (1S)-1-(phenyl-d5)-3,4- dihydro-1H-isoquinoline-2- carboxylate hydrochloride	N/A
CAS Number	1426174-05-1	[1]
Molecular Formula	C23H22D5CIN2O2	[1]
Molecular Weight	403.96 g/mol	[1]

Table 1: General Identifiers for Solifenacin-d5 Hydrochloride

Physical Property	Value	Source & Notes
Appearance	White to Off-White Solid	Pharmaffiliates
Melting Point	196-198 °C	ChemicalBook. Note: A patent for the non-deuterated hydrochloride salt reports a melting point of 212-214 °C.[2] [3] This highlights the importance of batch-specific analysis.
Boiling Point	Data not available	N/A
Solubility	Slightly soluble in DMSO, Ethanol, Methanol, and Water.	ChemicalBook (qualitative). The non-deuterated succinate salt is freely soluble in water, glacial acetic acid, dimethyl sulfoxide, and methanol, suggesting the hydrochloride salt has good solubility in polar solvents.[4]

Table 2: Physical Properties of Solifenacin-d5 Hydrochloride



Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of Solifenacind5 hydrochloride are not readily available in peer-reviewed literature. However, standard pharmaceutical methodologies would be employed for their characterization.

Determination of Melting Point:

A calibrated differential scanning calorimeter (DSC) or a standard melting point apparatus would be used. A small, accurately weighed sample of Solifenacin-d5 hydrochloride would be heated at a controlled rate (e.g., 1-2 °C/min) until melting is observed. The temperature range from the onset to the completion of melting would be recorded.

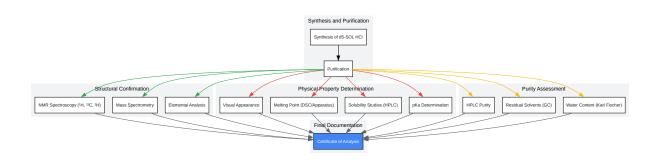
Determination of Solubility:

Equilibrium solubility studies would be conducted by adding an excess amount of Solifenacin-d5 hydrochloride to a series of solvents (e.g., water, ethanol, DMSO, methanol) at a constant temperature (e.g., 25 °C). The suspensions would be agitated for a sufficient period to reach equilibrium (typically 24-48 hours). The saturated solutions would then be filtered, and the concentration of the dissolved compound would be determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a new batch of Solifenacin-d5 hydrochloride.





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